

Commercial Suppliers and Technical Guide for Cyromazine-d4 in Research

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This technical guide provides a comprehensive overview of commercial suppliers of **Cyromazine-d4**, its applications in research, and detailed experimental protocols for its use as an internal standard in quantitative analysis. This guide is intended for researchers, scientists, and drug development professionals.

Cyromazine-d4, a deuterated analog of the insect growth regulator cyromazine, serves as an invaluable tool in analytical and metabolic research. Its primary application is as an internal standard for the accurate quantification of cyromazine in various matrices, including environmental and biological samples.[1] The stable isotope label allows for differentiation from the naturally occurring analyte, thereby minimizing matrix effects and improving the accuracy of mass spectrometry-based analyses.

Commercial Supplier and Product Specifications

A variety of chemical suppliers offer **Cyromazine-d4** for research purposes. The products are available in both neat (solid) form and as solutions in various solvents. The following table summarizes the key quantitative data from several prominent suppliers to facilitate comparison.



Supplier	Catalog Number	Format	Purity/As say	Isotopic Purity	Solvent (for solutions)	Concentr ation (for solutions)
Smolecule	S875546	Solid	Information not available	Information not available	N/A	N/A
MedChem Express	HY- B1331S	Solid	99.0%	Information not available	N/A	N/A
ESSLAB	677614	10 mg	Information not available	Information not available	N/A	N/A
HPC Standards GmbH	677614	10 mg	Information not available	Information not available	N/A	N/A
676961	1 mL	Information not available	Information not available	Methanol	100 μg/mL	
679097	1 mL	Information not available	Information not available	Acetone	100 μg/mL	
Santa Cruz Biotechnol ogy	sc-211130	Solid	Information not available	Information not available	N/A	N/A
A Chemtek	MSK20403 D4	Solid	98+%	Information not available	N/A	N/A
LGC Standards	DRE- C1192001 0	10 mg	>95% (HPLC)	Information not available	N/A	N/A



TRC- C989302- 1MG	1 mg	>95% (HPLC)	Information not available	N/A	N/A	
TRC- C989302- 10MG	10 mg	>95% (HPLC)	Information not available	N/A	N/A	
Axios Research	AR-	Solid	Information not	Information not	N/A	N/A
Research	C08825		available	available		1477

Experimental Protocol: Quantitative Analysis of Cyromazine in Water Samples by LC-MS/MS using Cyromazine-d4 Internal Standard

This protocol provides a detailed methodology for the extraction, cleanup, and quantification of cyromazine in water samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Cyromazine-d4** as an internal standard. This method is adapted from established analytical procedures for pesticide residue analysis.

Materials and Reagents

- · Cyromazine analytical standard
- Cyromazine-d4 internal standard
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Ammonium acetate, LC-MS grade



- Ultrapure water (18.2 MΩ·cm)
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- Syringe filters (0.22 μm)

Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve cyromazine and
 Cyromazine-d4 in methanol to prepare individual primary stock solutions.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the cyromazine primary stock solution with a suitable solvent mixture (e.g., 50:50 acetonitrile:water).
- Internal Standard Spiking Solution: Prepare a working solution of **Cyromazine-d4** at a fixed concentration (e.g., 100 ng/mL) in the same solvent mixture.

Sample Preparation

- Sample Collection: Collect water samples in clean glass bottles.
- Fortification: For method validation and quality control, spike blank water samples with known concentrations of cyromazine.
- Internal Standard Addition: Add a precise volume of the **Cyromazine-d4** internal standard spiking solution to all samples, calibration standards, and quality control samples.
- Solid-Phase Extraction (SPE):
 - Condition the C18 SPE cartridge by passing methanol followed by ultrapure water.
 - Load the water sample onto the conditioned cartridge.
 - Wash the cartridge with ultrapure water to remove interfering substances.
 - Elute the analytes (cyromazine and Cyromazine-d4) with acetonitrile.



- Solvent Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a small, precise volume of the mobile phase starting condition.
- Filtration: Filter the reconstituted sample through a 0.22 μm syringe filter into an autosampler vial.

LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography system.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer.
- LC Column: A suitable reversed-phase column (e.g., C18, 100 x 2.1 mm, 2.6 μm).
- Mobile Phase:
 - A: 0.1% Formic acid and 5 mM ammonium acetate in water.
 - B: 0.1% Formic acid and 5 mM ammonium acetate in methanol.
- Gradient Elution: A typical gradient would start with a low percentage of organic phase (B), ramp up to a high percentage to elute the analytes, and then return to the initial conditions for column re-equilibration.
- MS/MS Detection: Operate the mass spectrometer in positive electrospray ionization (ESI+)
 mode with multiple reaction monitoring (MRM). Monitor at least two transitions for both
 cyromazine and Cyromazine-d4 for quantification and confirmation.

Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of cyromazine to the peak area of Cyromazine-d4 against the concentration of the calibration standards.
- Quantify the concentration of cyromazine in the samples by interpolating their peak area ratios onto the calibration curve.

Visualizations



Experimental Workflow for Cyromazine Analysis

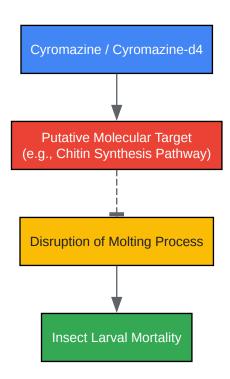


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Caption: Workflow for the quantitative analysis of cyromazine in water samples.

Signaling Pathway (Illustrative Example)

While **Cyromazine-d4** is primarily used for analytical purposes and does not have a distinct signaling pathway from its non-deuterated counterpart, the following diagram illustrates a hypothetical interaction for visualization purposes, as requested. The known mechanism of action for cyromazine involves the disruption of the molting process in insect larvae, though the precise molecular targets are not fully elucidated.



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Caption: Hypothetical mechanism of action for cyromazine.

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References

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